

Subcellular Localization of Erasin (UBXD2): A Technical Guide

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Compound of Interest

Compound Name: Erasin

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Introduction

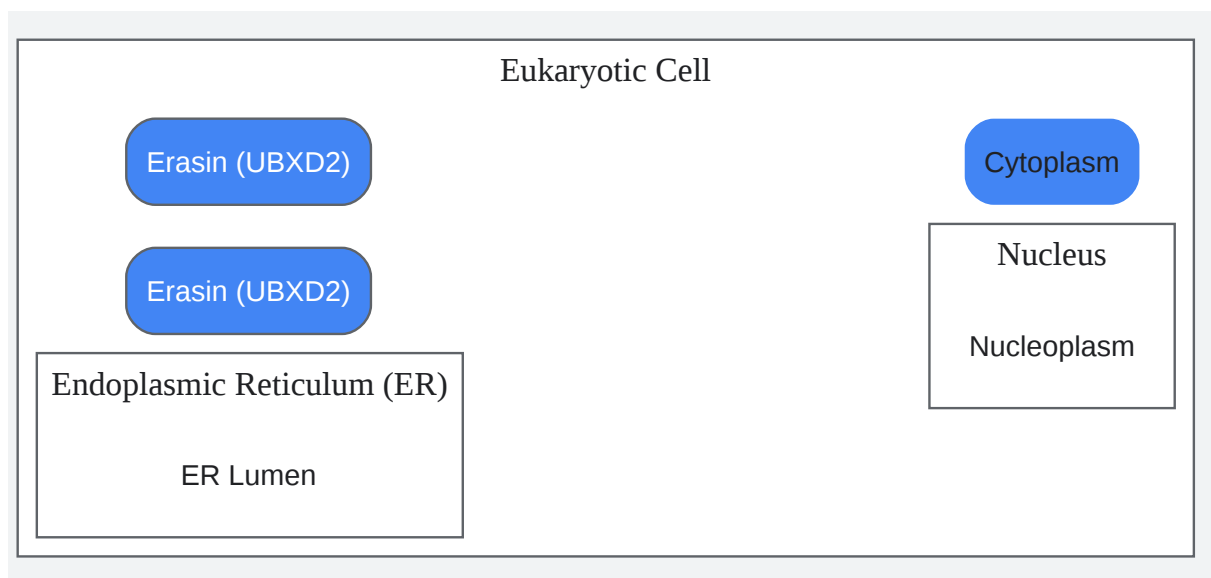
Erasin, also known as UBX Domain Containing Protein 2 (UBXD2), is a highly conserved integral membrane protein crucial for cellular protein quality control.^{[1][2]} This technical guide provides a comprehensive overview of the subcellular localization of erasin, the experimental methodologies used for its determination, and its role in cellular signaling pathways. A key function of erasin is its involvement in Endoplasmic-Reticulum-Associated Protein Degradation (ERAD), a critical process for the removal of misfolded or unassembled proteins from the endoplasmic reticulum (ER).^{[1][2]} Dysregulation of the ERAD pathway and the accumulation of erasin have been implicated in the pathology of neurodegenerative diseases, such as Alzheimer's disease, making it a protein of significant interest for therapeutic development.^{[1][2]}

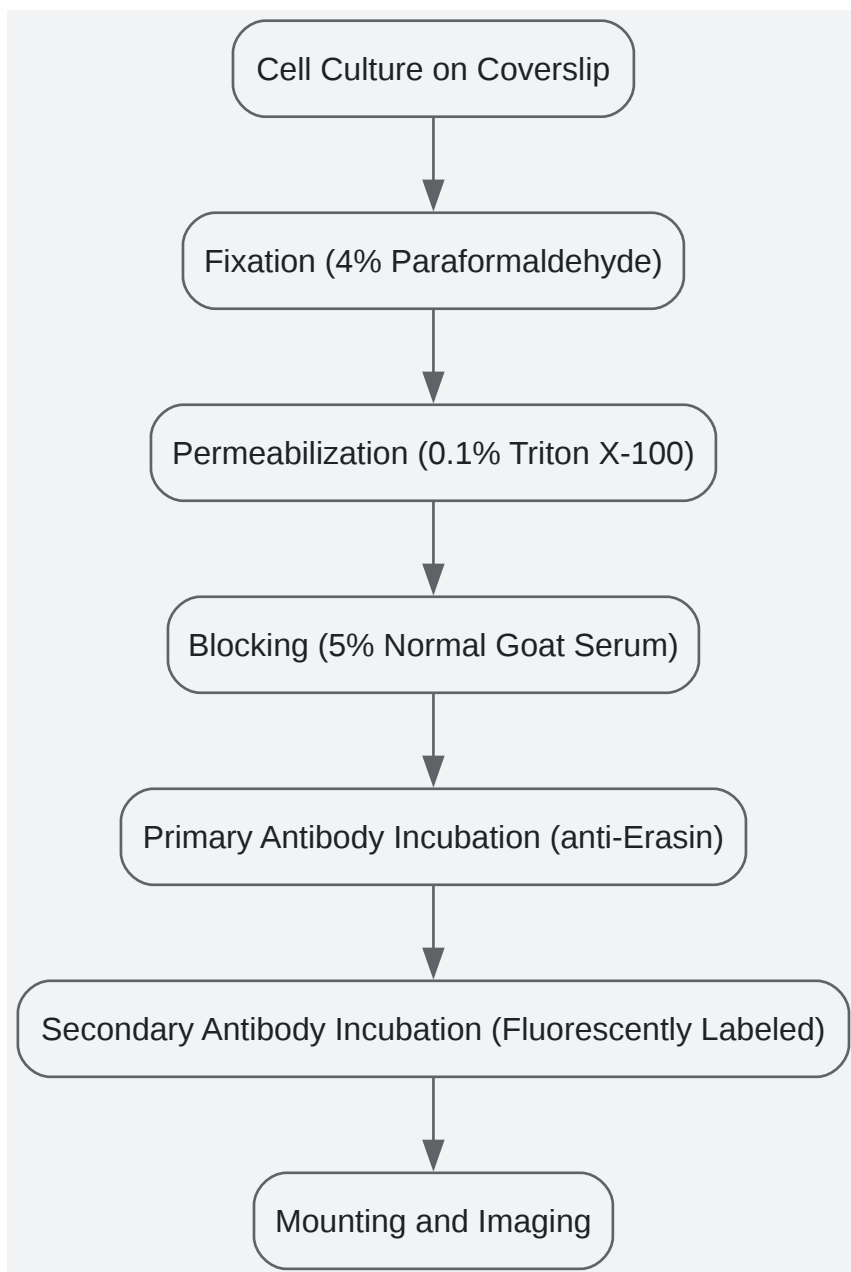
Subcellular Localization of Erasin

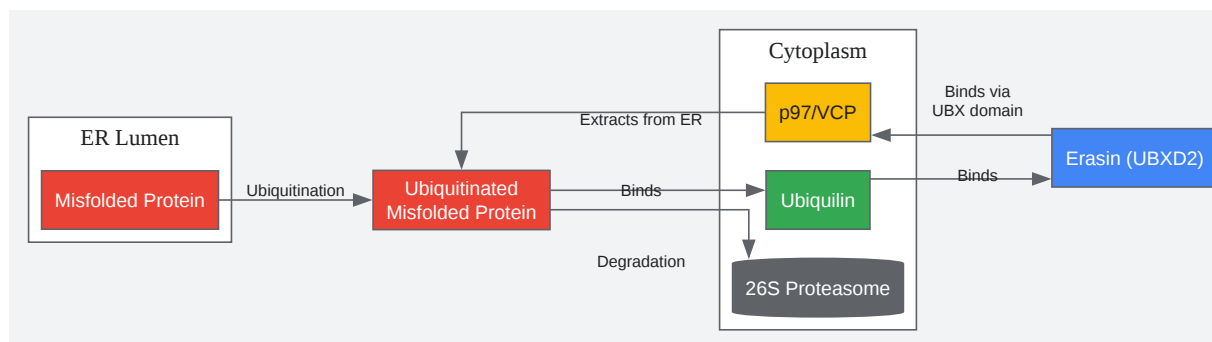
Erasin is predominantly localized to the endoplasmic reticulum (ER) and the nuclear envelope.^{[1][2]} As an integral membrane protein, it is embedded within the lipid bilayer of these organelles. Both the N-terminus and the C-terminus of the erasin protein face the cytoplasm or nucleoplasm.^{[1][2]} This orientation is critical for its function, allowing it to interact with cytosolic components of the ERAD machinery.

A specific 21-amino-acid sequence located near the C-terminus of erasin is both necessary and sufficient for its targeting and retention within the ER.^{[1][2]} This discovery was made

through the analysis of GFP-tagged deletion derivatives of erasin in HeLa cells.[1][2]







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References

- 1. journals.biologists.com [journals.biologists.com]
- 2. Characterization of erasin (UBXD2): a new ER protein that promotes ER-associated protein degradation - PubMed [pubmed.ncbi.nlm.nih.gov]
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